

Personal protective equipment for handling GSK2236805

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK2236805

Cat. No.: B607792

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Essential Safety and Handling Guide for GSK2236805

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **GSK2236805**. The following protocols for personal protective equipment (PPE), handling, storage, and disposal are designed to ensure a safe laboratory environment and minimize exposure risk.

Hazard Identification

While a specific Safety Data Sheet (SDS) for **GSK2236805** is not readily available, data for a closely related compound, GSK805, indicates the following potential hazards:

- Harmful if swallowed.[1]
- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]

Given these potential hazards, a comprehensive approach to personal protection is mandatory when handling **GSK2236805**.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to minimize exposure to **GSK2236805**. This guidance is based on recommendations for handling potent kinase inhibitors and hazardous drugs.[\[2\]](#)[\[3\]](#)[\[4\]](#)

PPE Category	Item	Specifications
Eye/Face Protection	Safety goggles with side-shields or face shield	Must be worn at all times in the laboratory to protect from splashes. [1] [5]
Hand Protection	Protective gloves	Two pairs of chemotherapy-rated gloves are recommended, especially when handling stock solutions. [2] [3] Change gloves immediately if contaminated.
Body Protection	Impervious laboratory coat or gown	Should be resistant to chemical permeation. Disposable gowns are recommended. [2] [3]
Respiratory Protection	Suitable respirator (e.g., N95 or higher)	Recommended when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet. [2] [4] [5]

Note: All disposable PPE should not be reused. Reusable PPE must be properly decontaminated after each use.[\[3\]](#)

Step-by-Step Handling Protocol

1. Preparation and Workspace Setup:

- Don PPE: Before handling **GSK2236805**, put on all required PPE as specified in the table above.

- Designated Area: All handling of **GSK2236805**, particularly weighing the solid compound and preparing stock solutions, must be conducted in a certified chemical fume hood, a Class II Biosafety Cabinet (BSC), or a glove box to minimize inhalation exposure.[\[2\]](#)
- Work Surface: Cover the work surface with absorbent, plastic-backed paper to contain any spills.

2. Weighing the Compound:

- Use a dedicated, calibrated analytical balance inside the containment system (fume hood or BSC).
- Handle the container with care to avoid creating dust.
- If any material is spilled, decontaminate the area immediately as described in the "Spill and Decontamination Protocol."

3. Preparing Solutions:

- When dissolving the compound, add the solvent slowly to the solid to prevent splashing.
- Clearly label all solutions with the compound name, concentration, date of preparation, and your initials.

Storage and Disposal Plan

Storage:

- Store **GSK2236805** in a tightly sealed, properly labeled container.
- Keep in a cool, well-ventilated place, away from incompatible materials such as strong acids, bases, and oxidizing agents.[\[1\]](#)[\[5\]](#)
- Follow any specific storage temperature recommendations provided by the manufacturer.

Disposal:

- Dispose of all waste, including contaminated PPE, absorbent paper, and empty containers, as hazardous chemical waste.
- Consult your institution's environmental health and safety (EHS) office for specific disposal procedures and to ensure compliance with local, regional, and national regulations.^[6]
- Do not flush **GSK2236805** or its solutions down the drain.^[6]^[7]

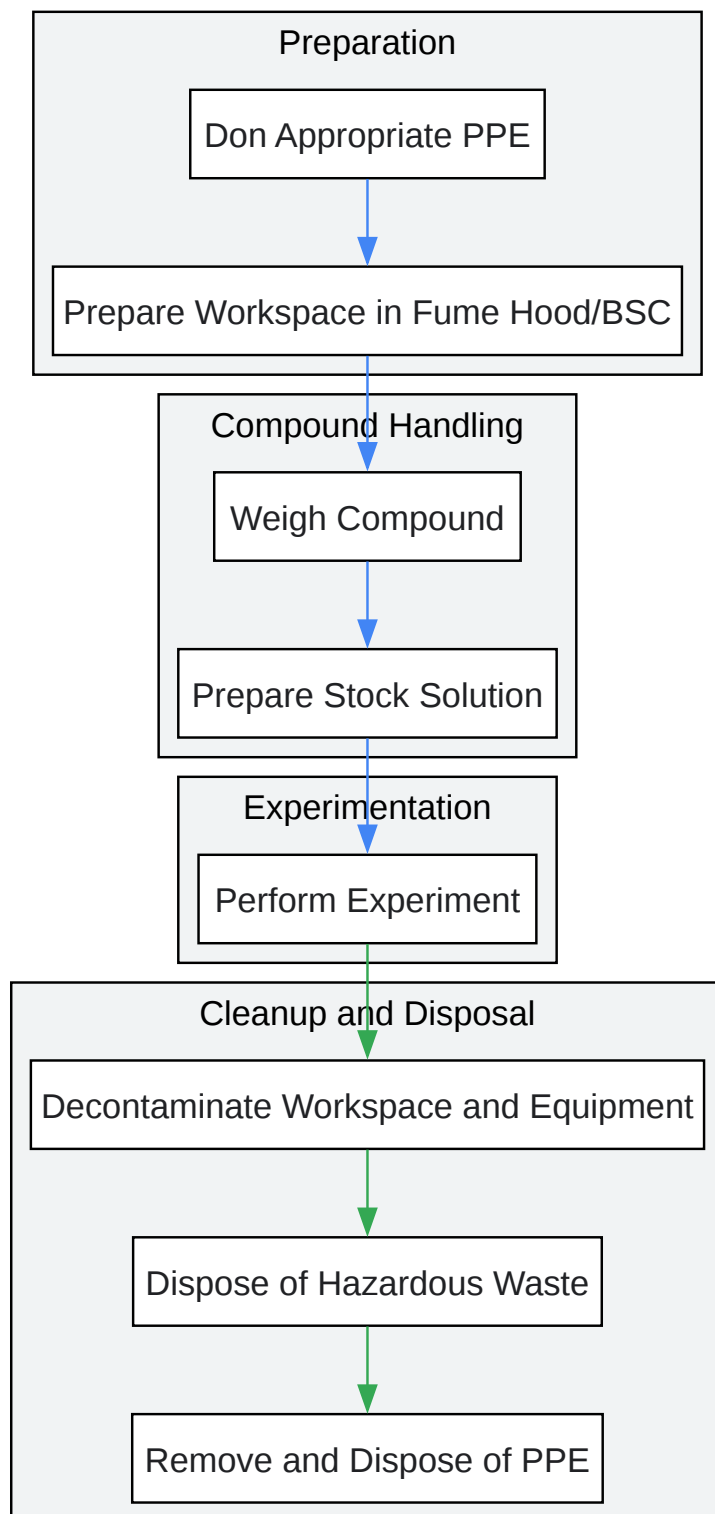
Spill and Decontamination Protocol

In Case of a Spill:

- Evacuate and Secure: Alert others in the area and restrict access to the spill location.
- Assess the Spill: For small spills, trained personnel with appropriate PPE can proceed with cleanup. For large spills, or if you are unsure, contact your institution's EHS office immediately.
- Containment: Use an absorbent material, such as a spill kit pillow or diatomite, to absorb liquid spills.^[1] For solid spills, gently cover with a damp paper towel to avoid raising dust.
- Cleanup: Carefully collect the absorbed material and any contaminated debris into a designated hazardous waste container.
- Decontamination: Decontaminate the spill area and any affected equipment by scrubbing with a suitable solvent (e.g., alcohol), followed by a soap and water wash.^[1]
- Waste Disposal: Dispose of all cleanup materials as hazardous waste.

Experimental Workflow for Handling GSK2236805

Experimental Workflow for Handling GSK2236805

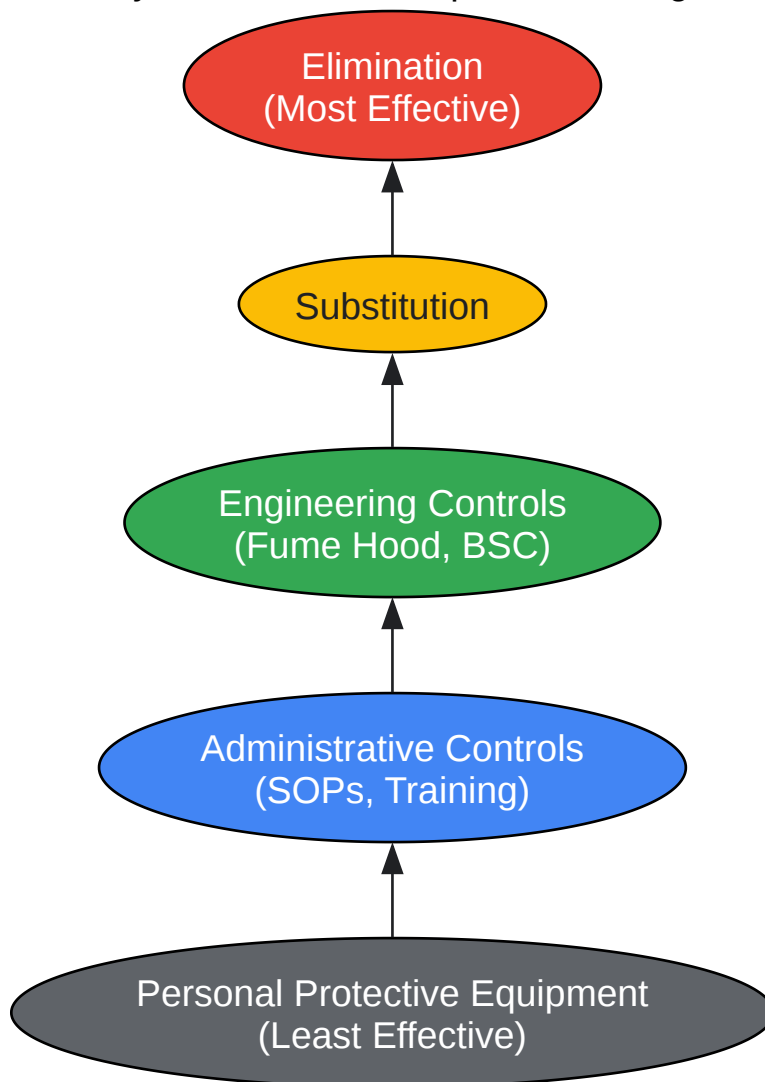


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Caption: Workflow for safe handling of **GSK2236805**.

Hierarchy of Controls for Exposure Management

Hierarchy of Controls for Exposure Management



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Caption: Hierarchy of controls for managing chemical exposure.

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- To cite this document: BenchChem. [Personal protective equipment for handling GSK2236805]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607792#personal-protective-equipment-for-handling-gsk2236805]

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